Propane-1-sulfinyl Chloride: A Technical Guide for the Synthetic Chemist

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Compound of Interest

Compound Name:	*Propane-1-sulfinyl chloride*
CAS No.:	*23267-68-7*
Cat. No.:	*B1281219*

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Introduction: The Unique Reactivity of Alkanesulfinyl Chlorides

In the vast toolkit of organic synthesis, sulfur-based reagents hold a place of distinction due to their diverse reactivity and utility in constructing complex molecular architectures. Among these, alkanesulfinyl chlorides (R-S(O)Cl) represent a class of electrophilic sulfur compounds with a unique profile. Situated at an intermediate oxidation state between sulfenyl chlorides (R-SCl) and sulfonyl chlorides (R-SO_2Cl), sulfinyl chlorides offer a chiral sulfur center and a nuanced reactivity that enables the synthesis of a variety of valuable sulfur-containing functional groups. [1]

This guide provides an in-depth technical overview of **propane-1-sulfinyl chloride** ($CH_3CH_2CH_2S(O)Cl$), a representative member of the alkanesulfinyl chloride family. While this specific reagent is less documented in scientific literature compared to its sulfonyl analog, this guide will consolidate the available information and draw upon the established chemistry of related alkanesulfinyl chlorides to provide a comprehensive resource for researchers, scientists, and professionals in drug development. We will delve into its nomenclature,

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physicochemical properties, synthesis, reactivity, and safe handling, with a focus on the practical application of this chemistry in the synthesis of novel chemical entities.

Nomenclature and Identification

Correctly identifying and naming chemical reagents is fundamental to scientific communication and safety. **Propane-1-sulfinyl chloride** is the designated name according to the International Union of Pure and Applied Chemistry (IUPAC) nomenclature.

Key Identifiers:

- IUPAC Name: **propane-1-sulfinyl chloride**[2]
- CAS Number: 23267-68-7[2]
- Molecular Formula: C_3H_7ClOS[2]
- Molecular Weight: 126.61 g/mol [2]
- SMILES: CCCS(=O)Cl[2]
- InChI Key: ILUVJGOKAOXNHT-UHFFFAOYSA-N[2]

Synonyms: It is also known by several other names, including:

- 1-Propanesulfinyl chloride[2]
- Propane-1-sulfinic Chloride[2]

It is critical to distinguish **propane-1-sulfinyl chloride** from the more common propane-1-sulfonyl chloride (CAS Number: 10147-36-1), which possesses a sulfur atom in a higher oxidation state (SO_2). This distinction is paramount as their reactivity and synthetic applications differ significantly.

Physicochemical and Spectroscopic Properties

While detailed experimental data for **propane-1-sulfinyl chloride** is scarce, its physical properties can be inferred from its structure and the properties of analogous compounds.

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Alkanesulfinyl chlorides are typically volatile, moisture-sensitive liquids with pungent odors.[1]

Table 1: Computed Physicochemical Properties of **Propane-1-sulfinyl Chloride**

Property	Value	Source
Molecular Weight	126.61 g/mol	PubChem[2]
XLogP3	1.3	PubChem[2]
Hydrogen Bond Donor Count	0	PubChem[2]
Hydrogen Bond Acceptor Count	1	PubChem[2]
Rotatable Bond Count	2	PubChem[2]

Spectroscopic Characterization:

Spectroscopic data is essential for the unambiguous identification and purity assessment of any chemical compound. However, publicly available, verified NMR or IR spectra specifically for **propane-1-sulfinyl chloride** are not readily found. For the purpose of structural elucidation, a chemist would anticipate the following characteristic signals:

- ^{1}H NMR: The proton NMR spectrum would be expected to show three distinct signals corresponding to the propyl chain: a triplet for the terminal methyl (CH_3) group, a sextet for the adjacent methylene (CH_2) group, and a triplet for the methylene group attached to the sulfinyl group. The latter would be the most downfield-shifted due to the deshielding effect of the electrophilic sulfur center.
- ^{13}C NMR: The carbon NMR would similarly show three signals for the propyl chain, with the carbon atom bonded to the sulfur atom being the most deshielding.
- IR Spectroscopy: The infrared spectrum would be characterized by a strong absorption band corresponding to the S=O stretching vibration, typically in the region of 1120-1160 cm^{-1}.
- Mass Spectrometry: The mass spectrum would show a molecular ion peak and characteristic fragmentation patterns, including the loss of the chlorine atom.

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Synthesis of Alkanesulfinyl Chlorides

The synthesis of alkanesulfinyl chlorides requires methods that can selectively introduce the S(O)Cl group without over-oxidation to the sulfonyl chloride. Due to their reactivity and potential instability, they are often prepared and used immediately in subsequent reactions.[1]

A general and effective method for the synthesis of alkanesulfinyl chlorides involves the controlled oxidative chlorination of the corresponding thiols or disulfides. For instance, methanesulfinyl chloride is prepared via the chlorination of dimethyl disulfide followed by treatment with acetic anhydride.[1]

General Experimental Protocol: Synthesis of an Alkanesulfinyl Chloride from a Thiol (Illustrative)

Causality: This protocol illustrates the oxidative chlorination of a thiol. Sulfuryl chloride (SO_2Cl_2) is a common reagent for this transformation. The reaction is typically performed at low temperatures to control the exothermicity and prevent side reactions, such as the formation of sulfonyl chloride.

Materials:

- Propanethiol (or other alkanethiol)
- Sulfuryl chloride (SO_2Cl_2)
- Anhydrous inert solvent (e.g., dichloromethane, hexane)
- Standard inert atmosphere glassware setup

Procedure:

- In a flame-dried, three-necked flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, dissolve propanethiol in an anhydrous inert solvent.
- Cool the solution to a low temperature (e.g., -78 °C) using a dry ice/acetone bath.
- Slowly add a solution of sulfuryl chloride in the same solvent via the dropping funnel to the cooled thiol solution. Maintain the low temperature throughout the addition.

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- After the addition is complete, allow the reaction mixture to stir at the low temperature for a specified period, monitoring the reaction progress by a suitable method (e.g., TLC, GC).
- Once the reaction is complete, the volatile solvent and byproducts can be removed under reduced pressure.
- The resulting crude **propane-1-sulfinyl chloride** is often used directly in the next synthetic step without further purification due to its reactive nature.[1]

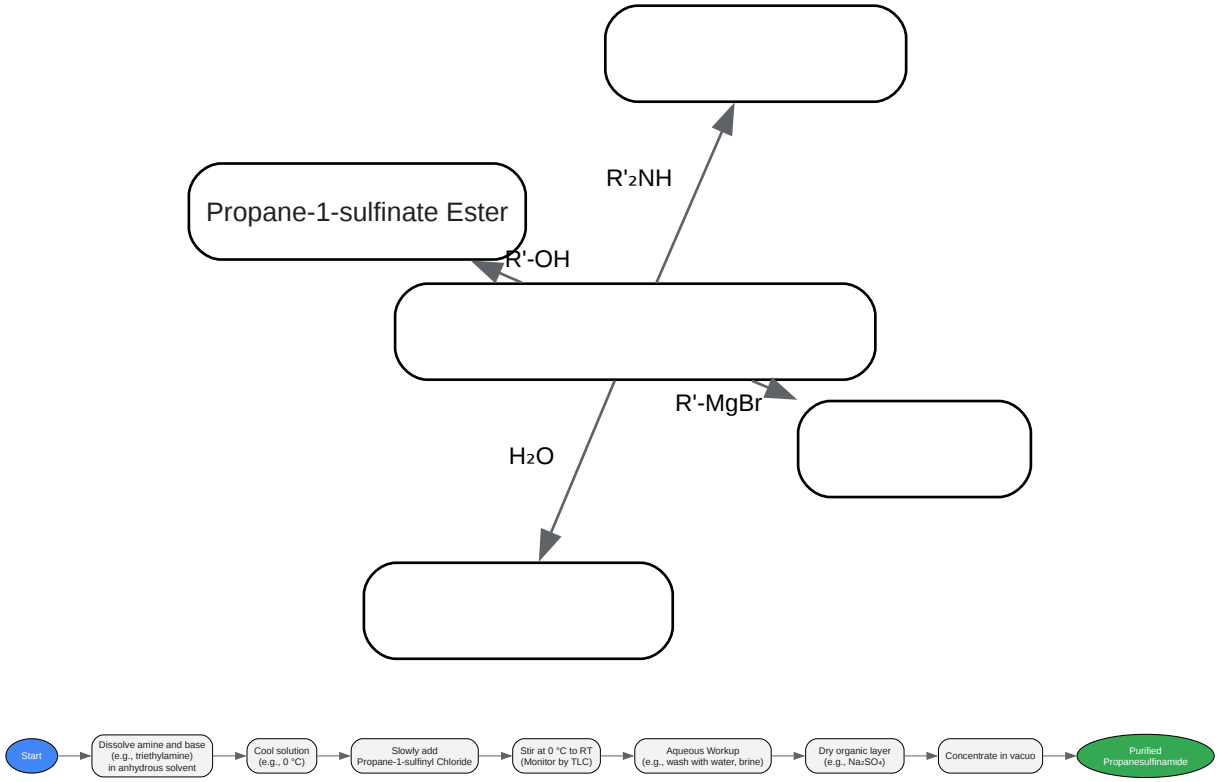
Self-Validation: The success of this synthesis would be confirmed by quenching a small aliquot of the reaction mixture with an amine (e.g., aniline) and analyzing the formation of the corresponding sulfinamide product via LC-MS or NMR.

Chemical Reactivity and Synthetic Applications

The synthetic utility of **propane-1-sulfinyl chloride** stems from the electrophilicity of the sulfur atom, making it susceptible to attack by a wide range of nucleophiles. This reactivity allows for the facile introduction of the propanesulfinyl moiety into various molecular frameworks.[1]

Diagram 1: General Reactivity of **Propane-1-sulfinyl Chloride**

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Caption: A typical experimental workflow for the synthesis of a sulfinamide.

Relevance in Drug Discovery and Development

While specific examples of **propane-1-sulfinyl chloride** in drug discovery are not prevalent in the literature, the functional groups derived from it—sulfinamides and sulfoxides—are of significant interest to medicinal chemists.

- Sulfinamides as Chiral Auxiliaries: The chiral sulfur atom in sulfinamides makes them excellent chiral auxiliaries in asymmetric synthesis, a cornerstone of modern drug development.
- Pharmacological Activity of Sulfonamides: Although derived from sulfonyl chlorides, the vast pharmacological activity of sulfonamides in antibiotics, diuretics, and anticonvulsants underscores the importance of sulfur-nitrogen bonds in drug design. The related sulfinamides are also explored for their biological activities.

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The ability of **propane-1-sulfinyl chloride** to introduce a simple propyl group attached to a reactive and versatile sulfur handle makes it a potentially useful building block for generating libraries of compounds for biological screening.

Safety, Handling, and Storage

Authoritative safety data sheets specific to **propane-1-sulfinyl chloride** are not widely available. The following guidelines are based on the known reactivity of alkanesulfinyl chlorides and related hazardous materials.

GHS Hazard Classification (Anticipated):

- Corrosive: Expected to cause severe skin burns and eye damage.
- Moisture Sensitive: Reacts with water, potentially violently, to release corrosive gases.
- Lachrymator: May be irritating to the eyes and respiratory system.

Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles and a face shield are mandatory.
- Hand Protection: Use chemically resistant gloves (e.g., nitrile, neoprene).
- Skin and Body Protection: Wear a lab coat, and consider a chemical-resistant apron and closed-toe shoes.

Handling Procedures:

- All manipulations should be conducted in a well-ventilated fume hood.
- Use an inert atmosphere (e.g., nitrogen or argon) for reactions and transfers to prevent hydrolysis.
- Avoid contact with skin, eyes, and clothing.
- Have an emergency eyewash station and safety shower readily accessible.

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Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Store away from incompatible materials such as water, alcohols, amines, and strong bases.

Conclusion

Propane-1-sulfinyl chloride, while not as extensively studied as its sulfonyl counterpart, represents a valuable reagent for the introduction of the propanesulfinyl group. Its utility lies in its predictable reactivity with a range of nucleophiles to form sulfinamides, sulfinate esters, and sulfoxides—functional groups of considerable interest in synthetic and medicinal chemistry. This guide has aimed to provide a foundational understanding of this reagent, drawing on the principles of alkanesulfinyl chloride chemistry. As with any highly reactive compound, a thorough understanding of its properties and strict adherence to safety protocols are essential for its successful and safe application in the laboratory. Further research into the specific applications of **propane-1-sulfinyl chloride** will undoubtedly continue to enrich the synthetic chemist's toolkit.

References

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